

Application Notes: A Multi-faceted Approach to the Analytical Characterization of 3-Hydroxybenzohydrazide

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Compound of Interest

Compound Name: 3-Hydroxybenzohydrazide

CAS No.: 5818-06-4

Cat. No.: B1677109

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Introduction

3-Hydroxybenzohydrazide is a versatile chemical intermediate of significant interest in medicinal chemistry and drug development.[1] Its unique structure, featuring a hydrazide moiety, a phenolic hydroxyl group, and an aromatic ring, makes it a valuable scaffold for synthesizing a wide range of biologically active compounds.[1][2] Given its role as a critical starting material, ensuring the identity, purity, and stability of **3-Hydroxybenzohydrazide** is paramount. This guide provides a comprehensive overview of the essential analytical methods required for its complete characterization, designed for researchers, quality control analysts, and drug development professionals.

The objective of any analytical characterization is to build a complete profile of a compound, confirming its structure, quantifying its purity, and identifying any potential impurities. This is achieved not by a single technique, but by the strategic integration of multiple orthogonal methods. This document outlines detailed protocols for chromatographic and spectroscopic

techniques, explaining the causality behind experimental choices and grounding them in established scientific principles.

Part 1: Physicochemical and Spectroscopic Properties

A foundational understanding of a molecule's intrinsic properties is essential for selecting and optimizing analytical methods.

Table 1: Physicochemical Properties of **3-Hydroxybenzohydrazide**

Property	Value	Source
Molecular Formula	C₇H₈N₂O₂	[3] [4] [5]
Molecular Weight	152.15 g/mol	[3] [4] [5] [6]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	157-161 °C	[3] [7]
Solubility	Soluble in Methanol	[3]

| UV-Vis λ_{max} | 251 nm (in Methanol) | [\[3\]](#)[\[7\]](#) |

Part 2: Chromatographic Analysis for Purity and Quantification

High-Performance Liquid Chromatography (HPLC) is the cornerstone for assessing the purity of **3-Hydroxybenzohydrazide** and quantifying it in various matrices. A reversed-phase method is typically employed due to the molecule's moderate polarity.

Causality in Method Design:

- **Stationary Phase:** A C18 (octadecylsilyl) column is the preferred choice. Its nonpolar nature provides effective retention for the aromatic ring of **3-Hydroxybenzohydrazide**, allowing for

excellent separation from more polar impurities (e.g., starting materials like 3-hydroxybenzoic acid) and less polar byproducts.

- **Mobile Phase:** A mixture of a polar organic solvent (like methanol or acetonitrile) and an aqueous buffer is used. The organic solvent elutes the analyte from the column, while the aqueous buffer (often with a pH modifier like formic or acetic acid) helps to ensure peak symmetry by suppressing the ionization of the phenolic hydroxyl group, leading to sharper, more reproducible peaks.
- **Detection:** The aromatic nature of the molecule makes it an excellent chromophore. A UV-Vis detector set at or near the compound's absorbance maximum ($\lambda_{\text{max}} \approx 251 \text{ nm}$) provides high sensitivity.^{[3][7]}

Workflow for HPLC Purity Analysis

Caption: HPLC workflow for purity assessment.

Detailed Protocol: Reversed-Phase HPLC

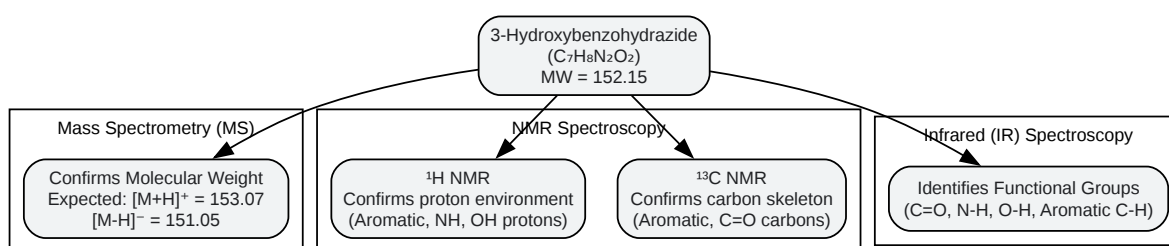
- **Instrumentation:** A standard HPLC or UPLC system with a UV-Vis or Diode Array Detector (DAD).
- **Column:** C18, 150 mm x 4.6 mm, 5 μm particle size (or equivalent).
- **Mobile Phase A:** 0.1% Formic Acid in Water.
- **Mobile Phase B:** 0.1% Formic Acid in Acetonitrile.
- **Flow Rate:** 1.0 mL/min.^[8]
- **Gradient Elution:**
 - Start with 95% A / 5% B.
 - Linear gradient to 5% A / 95% B over 10 minutes.
 - Hold at 95% B for 2 minutes.
 - Return to initial conditions over 1 minute and equilibrate for 2 minutes.

- Injection Volume: 10 μ L.[8]
- Column Temperature: 30 $^{\circ}$ C.
- Detection Wavelength: 251 nm.[3][7]
- Sample Preparation: Accurately weigh and dissolve the sample in methanol to a final concentration of approximately 0.5 mg/mL.
- System Suitability: Before analysis, perform replicate injections of a standard solution. The relative standard deviation (RSD) for peak area and retention time should be $\leq 2.0\%$.
- Purity Calculation: Determine the area percent of the main peak relative to the total area of all peaks in the chromatogram.

Part 3: Spectroscopic Structural Confirmation

While chromatography assesses purity, spectroscopy confirms the chemical structure. A combination of Mass Spectrometry, NMR, and IR spectroscopy provides unambiguous identification.

Integrated Spectroscopic Analysis Workflow



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Caption: Integrated workflow for structural elucidation.

Mass Spectrometry (MS)

Principle: MS measures the mass-to-charge ratio (m/z) of ionized molecules, providing definitive confirmation of the molecular weight. Electrospray ionization (ESI) is an ideal soft ionization technique for this polar molecule, minimizing fragmentation and maximizing the intensity of the molecular ion.

Protocol: ESI-MS

- Sample Preparation: Prepare a dilute solution of the sample (~10-50 $\mu\text{g/mL}$) in methanol or acetonitrile/water.
- Instrumentation: A mass spectrometer equipped with an ESI source (e.g., Q-TOF, Orbitrap).
- Ionization Mode: Analyze in both positive and negative ion modes.
 - Positive Mode: Expect the protonated molecule $[\text{M}+\text{H}]^+$ at $m/z \approx 153.07$.
 - Negative Mode: Expect the deprotonated molecule $[\text{M}-\text{H}]^-$ at $m/z \approx 151.05$.
- Data Interpretation: The presence of these ions at high resolution confirms the elemental composition ($\text{C}_7\text{H}_8\text{N}_2\text{O}_2$). The top peak in the GC-MS spectrum is often observed at m/z 121, corresponding to the loss of the hydrazide group.[\[4\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR provides detailed information about the carbon-hydrogen framework of the molecule. ^1H NMR identifies the number and environment of protons, while ^{13}C NMR does the same for carbon atoms.

Causality in Protocol:

- Solvent: Deuterated dimethyl sulfoxide ($\text{DMSO}-d_6$) is an excellent solvent choice. It readily dissolves the polar **3-Hydroxybenzohydrazide** and, importantly, its residual water peak does not obscure the signals from the analyte's exchangeable protons ($-\text{OH}$, $-\text{NH}$, $-\text{NH}_2$).

Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of $\text{DMSO}-d_6$.

- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Data Acquisition: Acquire standard ^1H and $^{13}\text{C}\{^1\text{H}\}$ spectra.
- Expected ^1H NMR Signals (in DMSO- d_6):
 - ~9.8 ppm (singlet, 1H): Phenolic -OH proton.
 - ~9.6 ppm (singlet, 1H): Amide -NH proton.
 - ~7.0-7.4 ppm (multiplets, 4H): Aromatic protons on the benzene ring.
 - ~4.5 ppm (broad singlet, 2H): Amine - NH_2 protons.
- Expected ^{13}C NMR Signals (in DMSO- d_6):
 - ~165 ppm: Carbonyl carbon ($\text{C}=\text{O}$).
 - ~157 ppm: Aromatic carbon attached to the -OH group.
 - ~114-134 ppm: Remaining aromatic carbons.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: IR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations (stretching, bending).

Protocol: FTIR (ATR or KBr Pellet)

- Sample Preparation:
 - ATR: Place a small amount of the dry powder directly onto the ATR crystal.
 - KBr Pellet: Mix ~1 mg of sample with ~100 mg of dry KBr powder and press into a transparent disk.
- Instrumentation: An FTIR spectrometer.
- Data Acquisition: Scan the sample typically from 4000 to 400 cm^{-1} .

- Data Interpretation: Identify characteristic absorption bands.

Table 2: Characteristic FTIR Absorption Bands for **3-Hydroxybenzohydrazide**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3200-3400 (broad)	O-H Stretch	Phenolic Hydroxyl
3150-3300	N-H Stretch	Amine/Amide
~3030	C-H Stretch	Aromatic
1640-1660	C=O Stretch	Amide I Band
1580-1620	N-H Bend / C=C Stretch	Amide II / Aromatic Ring

| 1200-1300 | C-O Stretch | Phenolic |

Part 4: Ensuring Method Trustworthiness through Validation

For use in regulated environments, analytical methods must be validated to demonstrate they are suitable for their intended purpose.^{[9][10]} This is a core principle of scientific integrity and is mandated by regulatory bodies.^[11]

Validation Parameters (ICH Q2(R1) Guidelines):^{[9][12][13]}

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (e.g., impurities, degradation products). This is demonstrated by obtaining clean separation in HPLC and unique signals in spectroscopic methods.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte. For HPLC, this is assessed by analyzing a series of standards over a defined range (e.g., 80-120% of the target concentration).^[9] A correlation coefficient (R^2) > 0.99 is typically required.^[14]

- Accuracy: The closeness of test results to the true value. It is determined by applying the method to samples with known concentrations and calculating the percent recovery.
- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. It is expressed as the relative standard deviation (RSD).
- Limit of Detection (LOD) & Limit of Quantitation (LOQ): The lowest amount of analyte that can be reliably detected and quantified, respectively.

By systematically applying these analytical techniques and adhering to validation principles, researchers and developers can ensure the quality and integrity of **3-Hydroxybenzohydrazide**, supporting its successful application in research and development.

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